

Spectroscopic Data of Pandamarilactonine B: A Technical Guide

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Compound of Interest		
Compound Name:	Pandamarilactonine B	
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This technical guide provides a comprehensive overview of the spectroscopic data for **Pandamarilactonine B**, a pyrrolidine alkaloid isolated from the leaves of Pandanus amaryllifolius. The structural elucidation of this natural product was primarily achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document collates the available spectroscopic information and presents it in a structured format for ease of reference and comparison.

Chemical Structure

Pandamarilactonine B is a diastereomer of Pandamarilactonine A and has been found to exist as a racemate in its natural form. Its structure features a pyrrolidinyl α,β -unsaturated γ -lactone moiety and a γ -alkylidene α,β -unsaturated γ -lactone residue. The relative stereochemistry of **Pandamarilactonine B** was initially proposed based on spectroscopic analysis and later revised through total synthesis.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **Pandamarilactonine B**.

Nuclear Magnetic Resonance (NMR) Spectroscopy



NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

Table 1: ¹H NMR Spectroscopic Data for **Pandamarilactonine B**

Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Data unavailable in search results			

Table 2: 13C NMR Spectroscopic Data for Pandamarilactonine B

Position	Chemical Shift (δ, ppm)
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Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: IR Spectroscopic Data for Pandamarilactonine B

Wavenumber (cm ^{−1})	Assignment
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Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information from its fragmentation pattern.

Table 4: Mass Spectrometry Data for Pandamarilactonine B



m/z	Relative Intensity (%)	Assignment
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Experimental Protocols

Detailed experimental protocols are crucial for the replication of scientific findings and for the comparison of data across different studies.

Isolation of Pandamarilactonine B

Pandamarilactonine B is typically isolated from the leaves of Pandanus amaryllifolius. The general procedure involves:

- Extraction: The dried and powdered leaves are extracted with a suitable solvent, such as methanol or ethanol.
- Partitioning: The crude extract is then subjected to liquid-liquid partitioning to separate compounds based on their polarity.
- Chromatography: The alkaloid fraction is further purified using a combination of chromatographic techniques, such as silica gel column chromatography and high-performance liquid chromatography (HPLC), to yield pure **Pandamarilactonine B**.

Spectroscopic Analysis

- NMR Spectroscopy: ¹H and ¹³C NMR spectra are typically recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz) using a deuterated solvent such as chloroform-d (CDCl₃) or methanol-d₄ (CD₃OD). Chemical shifts are reported in parts per million (ppm) relative to a residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).
- IR Spectroscopy: IR spectra are commonly obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample can be prepared as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet.

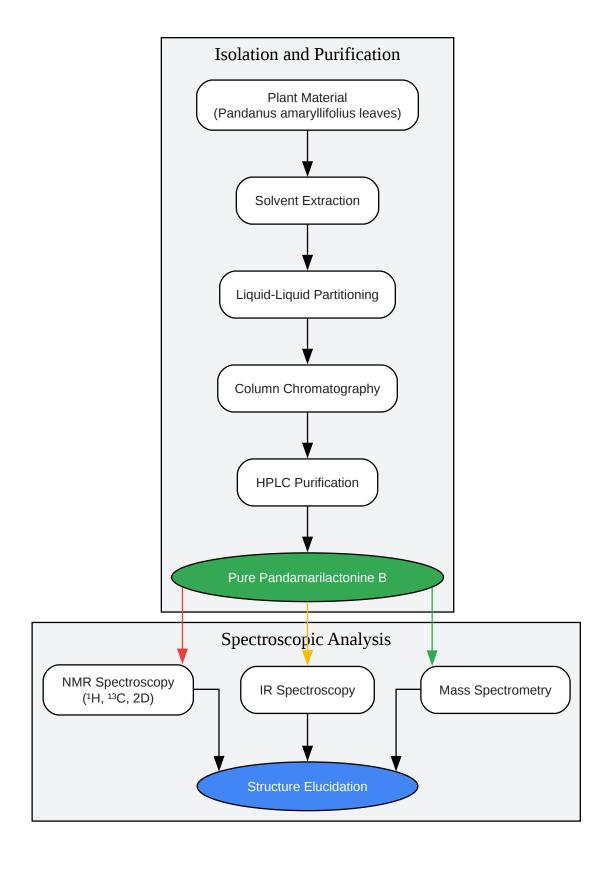


 Mass Spectrometry: High-resolution mass spectra are often acquired using techniques such as Fast Atom Bombardment (FAB-MS) or Electrospray Ionization (ESI-MS) to determine the accurate mass and molecular formula of the compound.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the isolation and spectroscopic characterization of a natural product like **Pandamarilactonine B**.





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Caption: Workflow for the Isolation and Spectroscopic Characterization of **Pandamarilactonine B**.

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